

# Application Notes and Protocols: 10-Hydroxyscandine as a Potential Therapeutic Agent

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## Compound of Interest

Compound Name: **10-Hydroxyscandine**

Cat. No.: **B1155811**

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## Introduction

**10-Hydroxyscandine** is a naturally occurring alkaloid isolated from the stem bark of *Melodinus tenuicaudatus*.<sup>[1]</sup> While research on the specific biological activities of **10-Hydroxyscandine** is limited, other alkaloids from the *Melodinus* genus have demonstrated cytotoxic effects against various cancer cell lines.<sup>[2][3]</sup> These findings suggest that **10-Hydroxyscandine** may possess therapeutic potential, warranting further investigation.

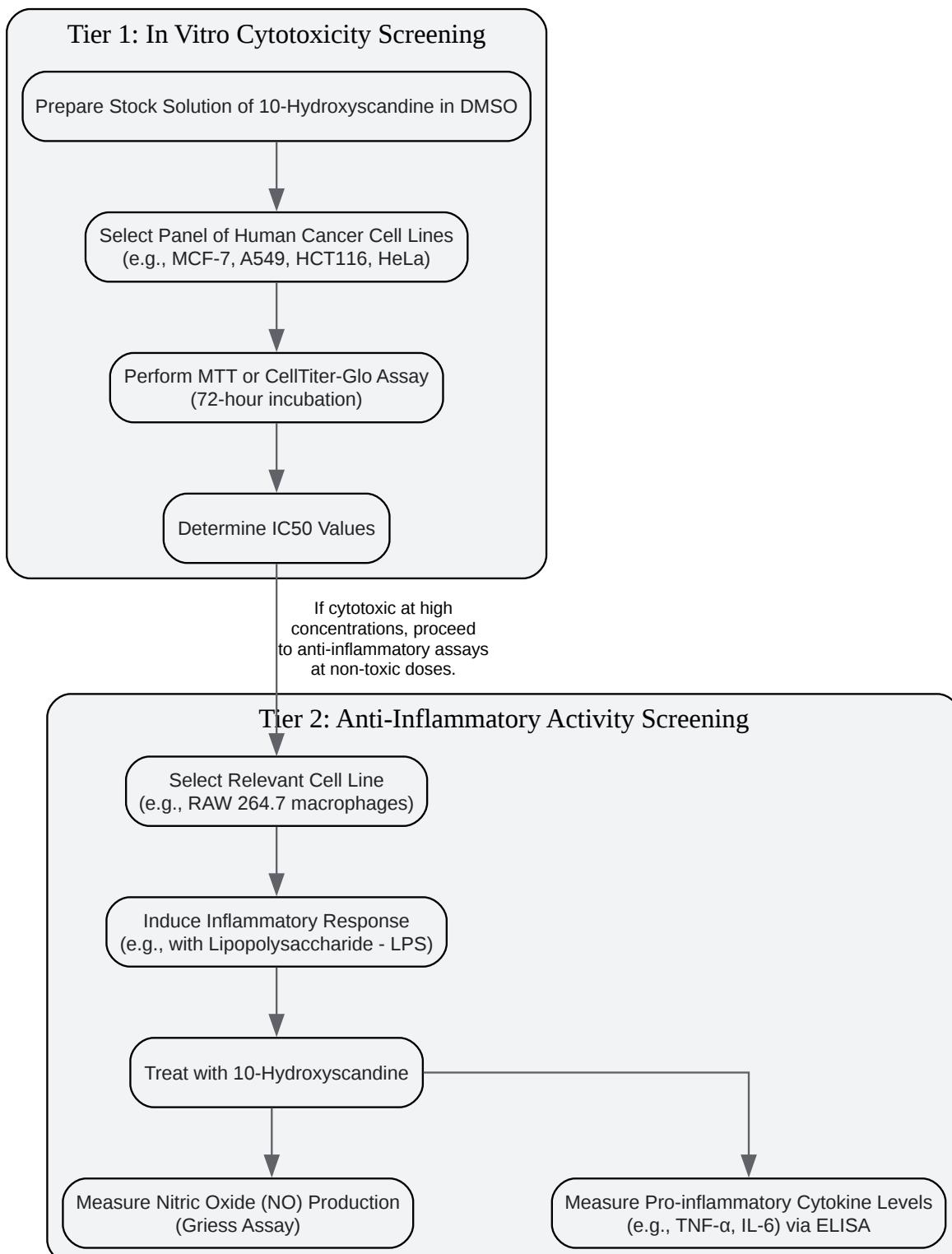
These application notes provide a framework for the initial screening of **10-Hydroxyscandine** for potential anti-inflammatory and cytotoxic activities. The following protocols and hypothetical data serve as a guide for researchers to design and execute preclinical studies to evaluate the therapeutic promise of this compound.

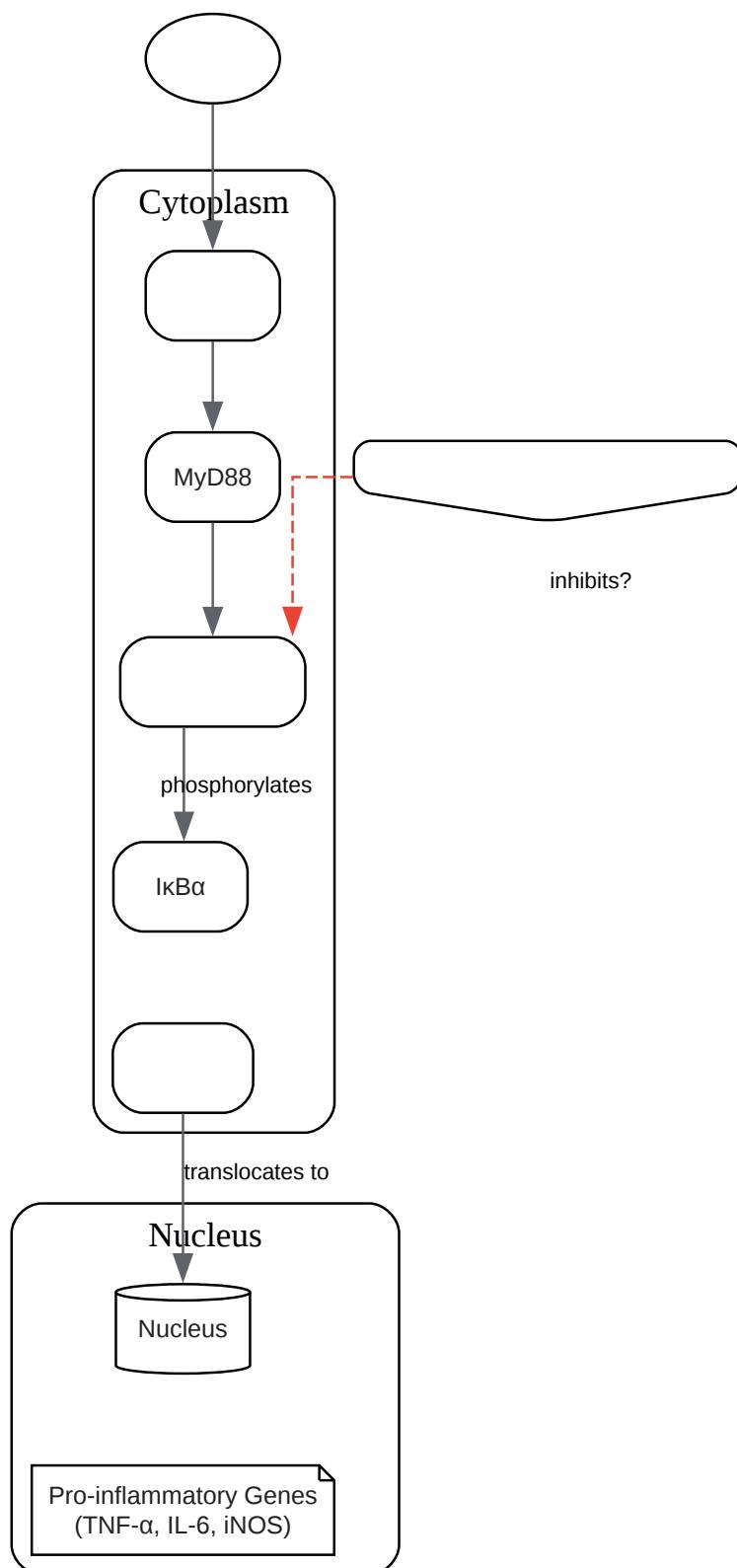
## Compound Information

Characteristic	Value
IUPAC Name	methyl (1S,10R,12S,19S)-12-ethenyl-4-hydroxy-9-oxo-8,16-diazapentacyclo[10.6.1.01,10.02,7.016,19]nonadeca-2(7),3,5,13-tetraene-10-carboxylate
Molecular Formula	C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	366.417 g/mol
CAS Number	119188-47-5
Appearance	Powder
Purity	>95% (as specified by supplier)
Solubility	Soluble in DMSO, Methanol

## Hypothetical Screening Cascade for 10-Hydroxyscandine

A tiered screening approach is proposed to efficiently evaluate the potential therapeutic activities of **10-Hydroxyscandine**. This cascade begins with broad in vitro cytotoxicity screening, followed by more focused anti-inflammatory assays if promising activity is observed.



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## References

- 1. Study on the Alkaloids of Melodinus tenuicaudatus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cytotoxic indole alkaloids from Melodinus tenuicaudatus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cytotoxic indole alkaloids from Melodinus khasianus and Melodinus tenuicaudatus - PubMed [pubmed.ncbi.nlm.nih.gov]
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